A Technical Guide to the Spectroscopic Characterization of Pyridine-2,5-dicarbaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Pyridine-2,5-dicarbaldehyde*
CAS No.:	*6221-01-8*
Cat. No.:	*B1601228*

Get Quote

This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for **Pyridine-2,5-dicarbaldehyde** (CAS No: 6221-01-8), a valuable building block in medicinal chemistry and materials science. While direct, published, and fully assigned spectral data for this specific molecule is not extensively available, this guide, grounded in established principles of spectroscopy and data from closely related analogues, offers a robust and predictive analysis. The insights herein are designed to empower researchers, scientists, and drug development professionals in the confident identification and utilization of this compound.

Introduction: The Structural Significance of Pyridine-2,5-dicarbaldehyde

Pyridine-2,5-dicarbaldehyde, with its unique arrangement of two reactive aldehyde functionalities on a pyridine scaffold, presents a versatile platform for the synthesis of a diverse array of molecular architectures. Its application spans the creation of complex ligands for catalysis, novel covalent organic frameworks (COFs), and pharmacologically active heterocyclic compounds. Accurate and unambiguous structural verification is paramount, and for this, a multi-faceted spectroscopic approach is indispensable. This guide will delve into the

© 2026 BenchChem. All rights reserved.

expected features of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into the Molecular Framework

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. The following sections provide a detailed prediction of the ^{1}H and ^{13}C NMR spectra of **Pyridine-2,5-dicarbaldehyde**, based on the well-documented spectral data of pyridine-2-carboxaldehyde and pyridine-3-carboxaldehyde.[1][2]

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **Pyridine-2,5-dicarbaldehyde** is anticipated to exhibit distinct signals for its three aromatic protons and two aldehyde protons. The electron-withdrawing nature of both the pyridine nitrogen and the two formyl groups will deshield all protons, leading to chemical shifts in the downfield region of the spectrum.

Table 1: Predicted ^{1}H NMR Chemical Shifts and Coupling Constants for **Pyridine-2,5-dicarbaldehyde** (in $CDCl_3$)

Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
H-6	9.0 - 9.2	d	JH6-H4 ≈ 2.0
H-4	8.3 - 8.5	dd	JH4-H3 ≈ 8.0, JH4-H6 ≈ 2.0
H-3	8.0 - 8.2	d	JH3-H4 ≈ 8.0
CHO (C-2)	10.1 - 10.3	s	-
CHO (C-5)	10.0 - 10.2	s	-

Causality Behind the Predictions:

© 2026 BenchChem. All rights reserved.

- Aldehyde Protons: The aldehyde protons are the most deshielded due to the strong electron-withdrawing effect of the carbonyl group and will appear as sharp singlets far downfield, typically above 10 ppm.[1][2] The aldehyde at the 2-position is expected to be slightly more deshielded than the one at the 5-position due to the proximity to the electronegative nitrogen atom.

- Aromatic Protons:

  - H-6: This proton is ortho to the pyridine nitrogen, placing it in a highly deshielded environment. It is expected to be the most downfield of the aromatic protons. It will appear as a doublet due to coupling with H-4.

  - H-4: This proton is coupled to both H-3 and H-6, resulting in a doublet of doublets.

  - H-3: This proton is coupled only to H-4 and will therefore appear as a doublet.

Caption: Molecular structure of **Pyridine-2,5-dicarbaldehyde** with proton numbering.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will show seven distinct signals: five for the pyridine ring carbons and two for the carbonyl carbons. The chemical shifts are influenced by the electronegativity of the nitrogen atom and the carbonyl groups.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **Pyridine-2,5-dicarbaldehyde** (in $CDCl_3$)

© 2026 BenchChem. All rights reserved.

Carbon	Predicted Chemical Shift (δ, ppm)
C-2	152 - 155
C-3	122 - 125
C-4	138 - 141
C-5	135 - 138
C-6	150 - 153
CHO (C-2)	192 - 195
CHO (C-5)	190 - 193

Rationale for Predicted Shifts:

- Carbonyl Carbons: The aldehyde carbons will have the largest chemical shifts, typically in the 190-200 ppm range.[3][4]
- Pyridine Ring Carbons:
  - C-2 and C-6: These carbons, being adjacent to the nitrogen, are the most deshielded of the ring carbons and will have chemical shifts in the range of 150-155 ppm.[5]
  - C-4: The chemical shift of C-4 will also be in the downfield region, influenced by the overall electron-deficient nature of the ring.
  - C-3 and C-5: These carbons are expected to have the most upfield chemical shifts among the ring carbons.

Infrared (IR) Spectroscopy: Probing the Functional Groups

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **Pyridine-2,5-dicarbaldehyde** will be dominated by the characteristic vibrations of the aldehyde and the pyridine ring.

© 2026 BenchChem. All rights reserved.

Table 3: Predicted IR Absorption Frequencies for **Pyridine-2,5-dicarbaldehyde**

Vibrational Mode	Predicted Frequency (cm^{-1})	Intensity
Aromatic C-H Stretch	3100 - 3000	Medium
Aldehyde C-H Stretch	2850 - 2820 and 2750 - 2720	Medium (often two bands)
C=O Stretch (Aldehyde)	1710 - 1690	Strong
Aromatic C=C and C=N Stretch	1600 - 1450	Medium to Strong
C-H in-plane bend	1300 - 1000	Medium
C-H out-of-plane bend	900 - 675	Strong

Interpretation of Key Bands:

- C=O Stretch: The most intense and diagnostic peak in the spectrum will be the carbonyl stretch of the two aldehyde groups, expected to appear around 1700 cm^{-1}.[6][7] The presence of two aldehyde groups might lead to a broadening of this peak or the appearance of a shoulder.
- Aldehyde C-H Stretch: The C-H stretch of an aldehyde typically appears as a pair of medium intensity bands (a Fermi doublet) between 2850 and 2720 cm^{-1}.[8]
- Pyridine Ring Vibrations: The characteristic stretching vibrations of the aromatic C=C and C=N bonds will be observed in the 1600-1450 cm^{-1} region.[9]

Caption: A generalized workflow for acquiring an FTIR spectrum of a solid sample.

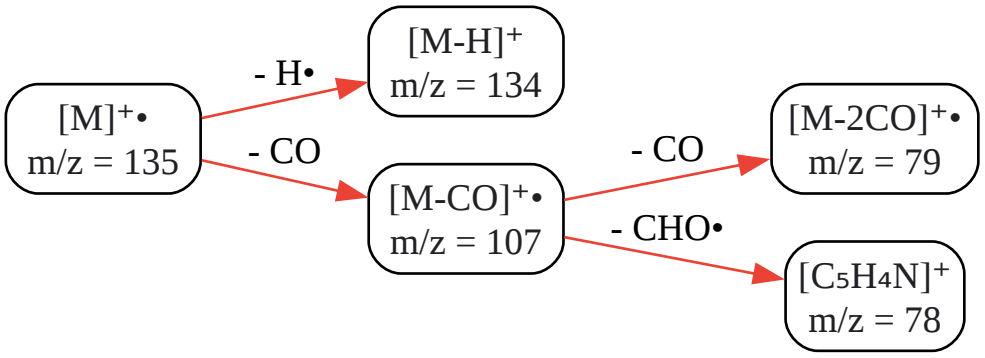
Mass Spectrometry (MS): Determining the Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization, which can aid in its structural confirmation.

© 2026 BenchChem. All rights reserved.

Predicted Mass Spectrum of **Pyridine-2,5-dicarbaldehyde**:

- Molecular Ion (M^{+}•): The compound has a molecular formula of $C_7H_5NO_2$ and a molecular weight of 135.12 g/mol . Therefore, the electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak at m/z = 135.
- Key Fragmentation Pathways:
  - Loss of H•: A peak at m/z = 134, corresponding to the loss of a hydrogen radical from one of the aldehyde groups, is expected ($[M-H]^{+}$).
  - Loss of CO: Successive losses of carbon monoxide from the aldehyde groups are highly probable, leading to peaks at m/z = 107 ($[M-CO]^{+}$•) and m/z = 79 ($[M-2CO]^{+}$•).
  - Formation of Pyridyl Cation: A peak at m/z = 78, corresponding to the pyridyl cation, is also a likely fragment.



Click to download full resolution via product page

Caption: A plausible EI mass spectrometry fragmentation pathway for **Pyridine-2,5-dicarbaldehyde**.

Experimental Protocols

The following are generalized, best-practice protocols for the acquisition of the spectroscopic data discussed.

NMR Spectroscopy

© 2026 BenchChem. All rights reserved.

- Sample Preparation: Dissolve approximately 5-10 mg of **Pyridine-2,5-dicarbaldehyde** in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 12-15 ppm, a relaxation delay of 1-2 seconds, and a pulse angle of 30-45 degrees.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A wider spectral width (e.g., 0-220 ppm) and a longer acquisition time with a greater number of scans will be necessary due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.

IR Spectroscopy

- Sample Preparation (KBr Pellet): Mix a small amount of the solid sample (~1-2 mg) with ~100-200 mg of dry potassium bromide (KBr) powder in an agate mortar. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum in the mid-IR range (4000-400 cm^{-1}). Acquire a background spectrum of the pure KBr pellet first, and then the spectrum of the sample pellet. The instrument software will automatically ratio the sample spectrum to the background.

Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for a solid sample or after separation by gas chromatography (GC-MS).
- Ionization: Use Electron Ionization (EI) at a standard energy of 70 eV.
- Analysis: Scan a mass range of approximately m/z 40-200 to detect the molecular ion and significant fragments.

© 2026 BenchChem. All rights reserved.

Conclusion

The spectroscopic characterization of **Pyridine-2,5-dicarbaldehyde**, as predicted from the analysis of its structural analogues, presents a unique and identifiable fingerprint. The downfield shifts in the NMR spectra, the prominent carbonyl stretch in the IR spectrum, and the predictable fragmentation pattern in the mass spectrum provide a robust set of data for the unambiguous identification and quality control of this important synthetic intermediate. This guide serves as a valuable resource for researchers, enabling them to confidently interpret their own experimental data and accelerate their scientific endeavors.

References

- Kleinpeter, E., & Brühl, I. (1998). 13C NMR Chemical Shift Calculations for Some Substituted Pyridines: A Comparative Consideration. Journal of Chemical Information and Computer Sciences, 38(3), 437-445. [Link]
- Kleinpeter, E., Thomas, St., Brühl, I., & Heilmann, D. (n.d.). 13C NMR Chemical Shift Calculations for Some Substituted Pyridines: A Comparative Consideration. ACS Publications. [Link]
- Coletta, F., Gambaro, A., & Rigatti, G. (1976). Substituent Effects on the 13 C-NMR Chemical Shifts of the Pyridinic Ring. Spectroscopy Letters, 9(8), 469-477. [Link]
- SpectraBase. (n.d.). 2-Pyridinecarboxaldehyde. [Link]
- PubChem. (n.d.). 3-Pyridinecarboxaldehyde. [Link]
- PubChem. (n.d.). 2-Pyridinecarboxaldehyde. [Link]
- NIST. (n.d.). 3-Pyridinecarboxaldehyde. [Link]
- ResearchGate. (n.d.). a^{1}H NMR spectrum of pyridine-3-carboxaldehyde. [Link]
- Semantic Scholar. (n.d.). 13C NMR Chemical Shift Calculations for Some Substituted Pyridines: A Comparative Consideration. [Link]
- MDPI. (n.d.). Substituent Effects in the 13 C-NMR Spectra of Six-Membered Nitrogen Heteroaromatic Compounds. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). IR spectra of 2-pyridinecarboxaldehyde and Schiff-base ligand L 2. [Link]
- NIST. (n.d.). 3-Pyridinecarboxaldehyde. [Link]
- NIST. (n.d.). 3-Pyridinecarboxaldehyde. [Link]
- NIST. (n.d.). 2-Pyridinecarboxaldehyde. [Link]
- ResearchGate. (n.d.). Pyridine Aldehydes and Ketones. [Link]
- NIST. (n.d.). 2-Pyridinecarboxaldehyde. [Link]
- NIST. (n.d.). 3-Pyridinecarboxaldehyde. [Link]
- Wikipedia. (n.d.). Pyridine-2-carbaldehyde. [Link]
- Wikipedia. (n.d.). Pyridine. [Link]
- NIST. (n.d.). 4-Pyridinecarboxaldehyde. [Link]
- The Good Scents Company. (n.d.). 2-pyridine carboxaldehyde. [Link]
- Loba Chemie. (n.d.). 3-PYRIDINECARBOXALDEHYDE EXTRA PURE. [Link]
- Wikipedia. (n.d.). Pyridine-3-carbaldehyde. [Link]
- SpectraBase. (n.d.). 2-Pyridinecarboxaldehyde. [Link]
- NIST. (n.d.). 3-Pyridinecarboxaldehyde. [Link]
- NIST. (n.d.). 2-Pyridinecarboxaldehyde. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Pyridinecarboxaldehyde(1121-60-4) 1H NMR spectrum [chemicalbook.com]
- 2. 3-Pyridinecarboxaldehyde (500-22-1) 1H NMR spectrum [chemicalbook.com]
- 3. 2-Pyridinecarboxaldehyde(1121-60-4) 13C NMR spectrum [chemicalbook.com]
- 4. 3-Pyridinecarboxaldehyde | C6H5NO | CID 10371 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Pyridine - Wikipedia [en.wikipedia.org]
- 6. 2-Pyridinecarboxaldehyde(1121-60-4) IR Spectrum [m.chemicalbook.com]
- 7. 3-Pyridinecarboxaldehyde (500-22-1) IR Spectrum [chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of Pyridine-2,5-dicarbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601228/docs#a-technical-guide-to-the-spectroscopic-characterization-of-pyridine-2-5-dicarbaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.